

Application Notes and Protocols for Handling 1,2,4-Trinitrobenzene

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Compound of Interest

Compound Name: 1,2,4-Trinitrobenzene

Cat. No.: B1210296

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Disclaimer: A comprehensive Safety Data Sheet (SDS) with complete GHS hazard classifications for **1,2,4-trinitrobenzene** (CAS No. 610-31-1) is not readily available in public databases. The following procedures and data are based on available information for **1,2,4-trinitrobenzene** and supplemented with safety information for the closely related and well-documented isomer, 1,3,5-trinitrobenzene, as well as the general hazard class of nitroaromatic compounds. It is imperative to treat **1,2,4-trinitrobenzene** with extreme caution as a potent explosive and toxic substance. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

Introduction

1,2,4-Trinitrobenzene is a highly nitrated aromatic compound. Like other trinitrobenzenes, it is expected to be a powerful explosive, sensitive to heat, shock, and friction.^[1] It is also anticipated to be highly toxic, with potential for absorption through the skin.^[1] These application notes provide detailed protocols for the safe handling of **1,2,4-trinitrobenzene** in a laboratory setting to minimize the risk of accidental detonation, exposure, and environmental contamination.

Hazard Summary

While specific GHS classifications for **1,2,4-trinitrobenzene** are not consistently available, based on data for related compounds, it should be handled as a substance with the following

potential hazards:

- Explosive: High risk of explosion from heat, shock, or friction. Dry trinitrobenzene is a high explosive.^{[1][2][3]}
- Acute Toxicity: Potentially fatal if swallowed, in contact with skin, or if inhaled.^[1]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure. The primary health effect of similar nitroaromatic compounds is methemoglobinemia, which reduces the oxygen-carrying capacity of the blood, leading to symptoms like headache, dizziness, cyanosis, and in severe cases, death.^[1] It may also cause damage to the liver and nervous system.^[1]
- Environmental Hazard: Expected to be very toxic to aquatic life with long-lasting effects.

Quantitative Data

The following tables summarize the available quantitative data for **1,2,4-trinitrobenzene**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	610-31-1	[4] [5] [6]
Molecular Formula	C ₆ H ₃ N ₃ O ₆	[4] [5] [6]
Molecular Weight	213.11 g/mol	[4] [7]
Appearance	Yellowish moist mass of crystals or slurry	[2]
Boiling Point	389.7°C at 760 mmHg	[6]
Melting Point	Not Available	
Density	1.705 g/cm ³	[6] [7]
Vapor Pressure	6.28E-06 mmHg at 25°C	[6]
Solubility	Slightly soluble in water.	[2]
Enthalpy of Combustion	-2828 kJ/mol	[8]

Table 2: Toxicological Data

Parameter	Value	Reference/Comment
Acute Oral Toxicity	Expected to be highly toxic. The probable oral lethal dose for the closely related 1,3,5-trinitrobenzene is estimated at 5-50 mg/kg in humans.	[9]
Acute Dermal Toxicity	Readily absorbed through the skin; expected to be highly toxic.	[1]
Acute Inhalation Toxicity	Expected to be highly toxic.	[1]

Table 3: Exposure Limits

Substance	Limit	Issuing Agency
1,2,4-Trinitrobenzene	No occupational exposure limits have been established.	[1]
1,3-Dinitrobenzene (related compound)	TWA: 1 mg/m ³	OSHA

Experimental Protocols

Engineering Controls

- Designated Area: All work with **1,2,4-trinitrobenzene** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- Ventilation: The fume hood should have sufficient airflow.
- Explosion-Proof Equipment: Use only explosion-proof electrical equipment and non-sparking tools, especially when opening and closing containers.
- Grounding: Metal containers and equipment used for transferring the substance should be grounded and bonded.
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against exposure.

Table 4: Required Personal Protective Equipment

PPE Category	Specification
Eye/Face	Chemical safety goggles and a face shield are mandatory to protect against splashes.
Skin	A flame-resistant lab coat and chemical-resistant apron are required. For larger quantities or increased risk of spills, full-body chemical-resistant clothing should be worn.
Hands	Chemical-resistant gloves are mandatory. Butyl rubber or neoprene gloves are recommended for handling nitro-compounds. Always check the manufacturer's glove compatibility chart.
Feet	Closed-toe, chemical-resistant safety footwear must be worn.
Respiratory	If there is a risk of exceeding exposure limits or if work is not performed in a fume hood, a NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode is required.

Handling and Storage Protocol

- Training: All personnel must be trained on the proper handling and storage of explosive and highly toxic compounds before working with **1,2,4-trinitrobenzene**.[\[1\]](#)
- Avoid Dryness: **1,2,4-trinitrobenzene** is often supplied wetted with water to reduce its explosive sensitivity. Ensure it remains wetted and do not allow it to dry out.[\[2\]](#)
- Weighing: Weigh the compound in a fume hood. Use non-sparking tools.
- Heating and Shock: Avoid heating the compound or subjecting it to shock or friction.
- Incompatible Materials: Store away from combustible materials, strong oxidizing agents, reducing agents, acids, bases, and alkali metals.[\[3\]](#)

- **Storage Container:** Store in a tightly closed, properly labeled container in a cool, dry, well-ventilated, and designated explosion-proof cabinet.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.

Spill and Emergency Procedures

In case of any spill, evacuate the area immediately and alert others.

Small Spill (in a fume hood):

- **Decontamination:** Wearing appropriate PPE, decontaminate the spill area.
- **Absorption:** Cover the spill with a non-combustible absorbent material (e.g., sand or vermiculite). Do not use combustible materials like paper towels.
- **Collection:** Carefully collect the absorbed material using non-sparking tools into a labeled, sealed container for hazardous waste disposal.
- **Cleaning:** Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

Large Spill:

- **Evacuation:** Evacuate the laboratory and surrounding areas immediately.
- **Emergency Services:** Contact your institution's emergency response team and the local fire department. Inform them of the nature of the spilled material.
- **Isolation:** Isolate the spill area. For a large spill, consider an initial evacuation distance of up to 800 meters (1/2 mile) in all directions.[3]
- **Ignition Sources:** Remove all sources of ignition from the area.

In Case of Fire:

- **DO NOT** attempt to fight a fire involving explosive materials.

- Evacuate the area immediately to a safe distance (at least 1600 meters or 1 mile).^[3]
- Activate the fire alarm and contact emergency services.

First Aid Measures

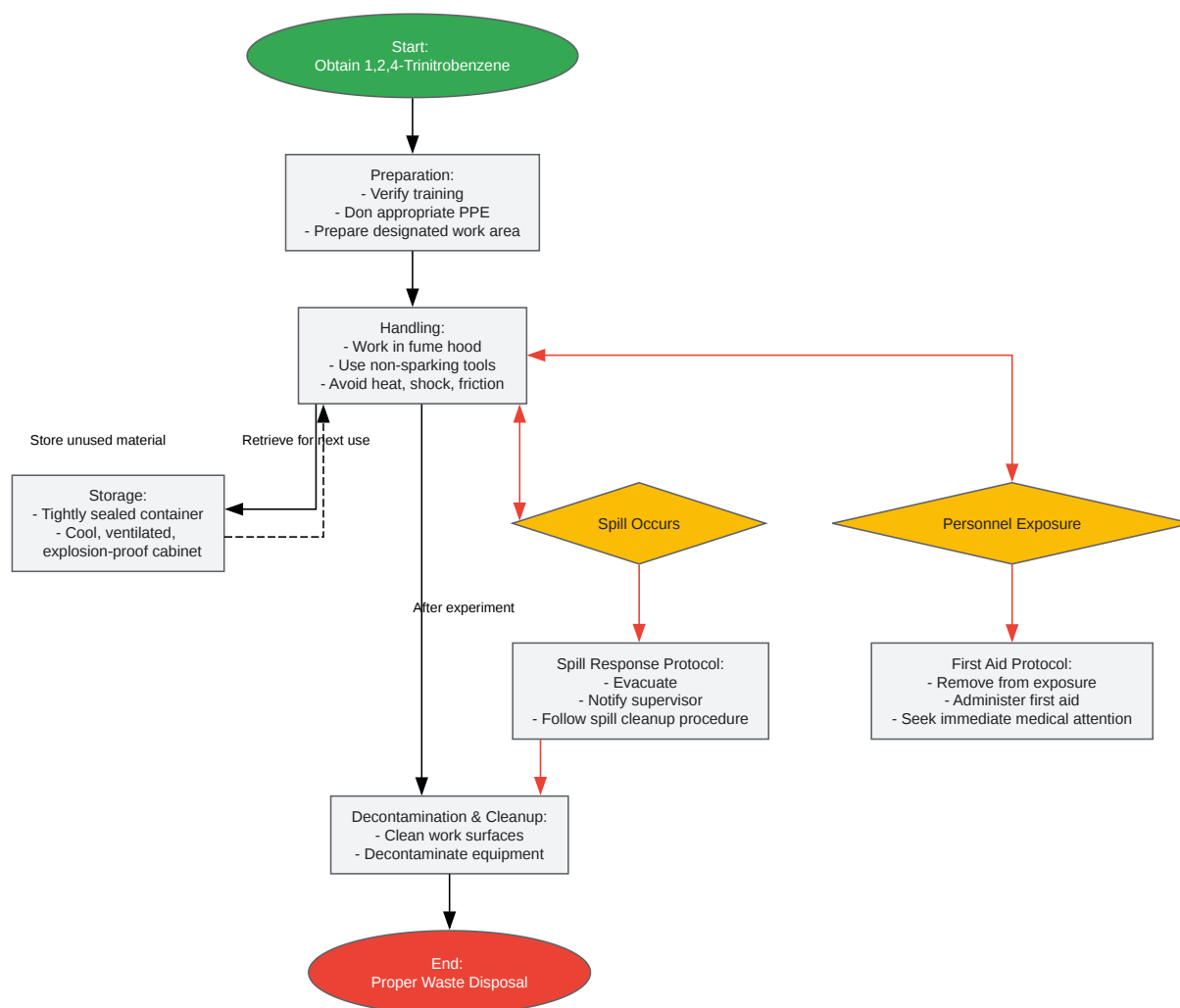
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

1,2,4-trinitrobenzene is considered a hazardous waste.

- Collection: All waste containing **1,2,4-trinitrobenzene**, including contaminated labware and cleaning materials, must be collected in a designated, labeled, and sealed hazardous waste container.
- Storage: Store the waste container in a secure, designated area away from incompatible materials.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations. High-temperature incineration is a common disposal method for nitroaromatic compounds.^[10]

Visualizations



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Caption: Workflow for the safe handling of **1,2,4-trinitrobenzene**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Handling 1,2,4-Trinitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210296#laboratory-safety-procedures-for-handling-1-2-4-trinitrobenzene]

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